

Fenpyrazone chemical formula

C₂₂H₂₂ClF₃N₄O₆S

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenpyrazone

Cat. No.: B13428418

[Get Quote](#)

Fenpyrazone: A Technical Whitepaper

Executive Summary

Fenpyrazone (C₂₂H₂₂ClF₃N₄O₆S) is a third-generation 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor primarily developed and utilized as a post-emergence herbicide for the control of broadleaf and grass weeds in corn.[1] Its mechanism of action involves the inhibition of the HPPD enzyme, which is crucial for plastoquinone and subsequently carotenoid biosynthesis in plants.[2][3] This leads to characteristic bleaching of the foliage, followed by necrosis and death of the target weed.[1] While the herbicidal properties of **Fenpyrazone** are well-documented, there is a significant lack of publicly available data regarding its synthesis, pharmacokinetics, mammalian toxicology, and potential for therapeutic applications in the context of drug development. This document aims to provide a comprehensive overview of the existing technical information on **Fenpyrazone**, catering to an audience of researchers, scientists, and drug development professionals by also exploring the broader therapeutic relevance of HPPD inhibitors.

Chemical and Physical Properties

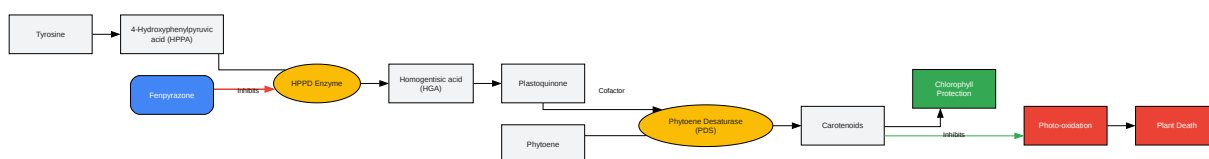
Fenpyrazone is a complex organic molecule belonging to the benzoylpyrazole class of chemicals.[2] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₂ ClF ₃ N ₄ O ₆ S	[4]
Molecular Weight	562.9 g/mol	[4]
CAS Number	1992017-55-6	[4]
IUPAC Name	[4-[2-chloro-4-methylsulfonyl-3-(2,2,2-trifluoroethoxymethyl)benzoyl]-1-ethylpyrazol-5-yl] 1,3-dimethylpyrazole-4-carboxylate	[4]
SMILES	<chem>CCN1C(=C(C(=N1)C(=O)C2=C(C(=C(C=C2)S(=O)(=O)C)COCC(F)(F)F)Cl)OC(=O)C3=CN(N=C3C)C</chem>	[4]

Mechanism of Action in Plants

Fenpyrazone's herbicidal activity stems from its potent inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme.[2][3] This enzyme plays a critical role in the tyrosine catabolism pathway, which is essential for the biosynthesis of plastoquinone and tocopherols.[5] Plastoquinone is a vital cofactor for the enzyme phytoene desaturase in the carotenoid biosynthesis pathway.[5]

By inhibiting HPPD, **Fenpyrazone** disrupts the production of plastoquinone, leading to a downstream inhibition of carotenoid synthesis.[3] Carotenoids are essential for protecting chlorophyll from photo-oxidation.[3] The absence of carotenoids results in the rapid degradation of chlorophyll, leading to the characteristic bleaching or whitening of the plant tissues, a hallmark of HPPD inhibitor activity.[1] This ultimately leads to the cessation of growth and death of the weed.[1]



[Click to download full resolution via product page](#)

Mechanism of **Fenpyrazone** via HPPD Inhibition in Plants.

Herbicidal Efficacy and Application

Fenpyrazone is effective against a broad spectrum of annual grass and broadleaf weeds in corn.[1] It is known for its rapid action, with symptoms appearing within 2-3 days and weed death occurring in 5-7 days under optimal conditions.[1][3]

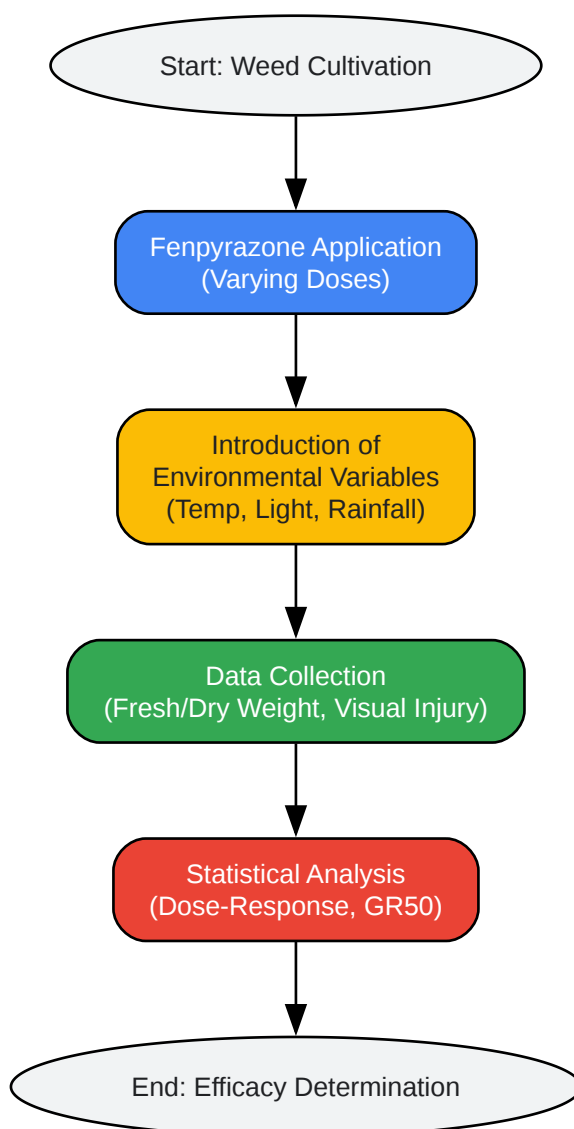
Parameter	Value	Reference
Recommended Dose Rate	90-135 g a.i./ha	[1]
Time to Symptom Onset	2-3 days	[1][3]
Time to Weed Death	5-7 days	[1][3]
Key Controlled Weeds	Digitaria sanguinalis (crabgrass), Echinochloa crusgalli (barnyardgrass), Eleusine indica (goosegrass), Chenopodium album (lamb's quarters), Abutilon theophrasti (velvetleaf)	[1]

Experimental Protocols

While detailed experimental protocols for **Fenpyrazone** are not extensively published, a general methodology for assessing its herbicidal characteristics can be inferred from available studies.^[6]

Greenhouse Efficacy Study Workflow:

- **Plant Cultivation:** Target weed species (e.g., *Echinochloa crus-galli*) are cultivated in a greenhouse environment under controlled conditions of temperature, light, and humidity.
- **Herbicide Application:** **Fenpyrazone** is applied at various dose rates to the weeds at a specific growth stage (e.g., 3-4 leaf stage).
- **Environmental Variables:** The effect of different temperatures, light intensities, and simulated rainfall at various intervals post-application is assessed.
- **Data Collection:** The efficacy of the herbicide is evaluated at set time points by measuring parameters such as fresh weight, dry weight, and visual injury ratings (e.g., chlorosis, necrosis).
- **Data Analysis:** The data is statistically analyzed to determine the dose-response relationship and calculate values such as the GR₅₀ (the dose required to inhibit growth by 50%).



[Click to download full resolution via product page](#)

General Workflow for Herbicide Efficacy Assessment.

Toxicology and Safety

The available toxicological data for **Fenpyrazone** is limited to GHS hazard classifications.[4]

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

No detailed mammalian toxicology, pharmacokinetic, or pharmacodynamic studies for **Fenpyrazone** are publicly available.

HPPD Inhibitors in Drug Development

While **Fenpyrazone** is an herbicide, the enzyme it targets, 4-hydroxyphenylpyruvate dioxygenase (HPPD), is also present in humans and is a validated target for drug development.[5] The inhibition of human HPPD is a therapeutic strategy for the treatment of Hereditary Tyrosinemia Type I (HT-1), a rare genetic disorder caused by a deficiency of the enzyme fumarylacetoacetate hydrolase.[5] This deficiency leads to the accumulation of toxic metabolites that can cause severe liver and kidney damage.[5]

Nitisinone is an HPPD inhibitor that is approved for the treatment of HT-1.[5] By inhibiting HPPD, nitisinone prevents the accumulation of these toxic metabolites, thereby managing the symptoms of the disease.[5] The successful development of nitisinone highlights the potential of HPPD inhibitors as therapeutic agents.

Conclusion

Fenpyrazone is a potent and effective herbicide that acts through the inhibition of the HPPD enzyme in plants. Its chemical properties and herbicidal efficacy are well-characterized for agricultural applications. However, for an audience focused on drug development, it is crucial to note the profound lack of data on **Fenpyrazone**'s effects in mammalian systems. While the broader class of HPPD inhibitors has proven therapeutic value, **Fenpyrazone** itself has not been explored in this context. Further research would be required to determine if **Fenpyrazone** or its analogues possess a suitable safety and efficacy profile for any potential therapeutic applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. 4-Hydroxyphenylpyruvate dioxygenase as a drug discovery target - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Fenpyrazone (1992017-55-6) for sale [vulcanchem.com]
- 4. Fenpyrazone | C₂₂H₂₂ClF₃N₄O₆S | CID 139509774 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. What are 4HPPD inhibitors and how do they work? [synapse.patsnap.com]
- 6. Herbicidal characteristics of herbicide-fenpyrazone used in corn [nyxxb.cn]
- To cite this document: BenchChem. [Fenpyrazone chemical formula C₂₂H₂₂ClF₃N₄O₆S]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13428418#fenpyrazone-chemical-formula-c22h22clf3n4o6s>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com